

Phenindione D5: A Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: Phenindione D5

Cat. No.: B12339986

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Phenindione D5**. Given the limited availability of a specific Safety Data Sheet (SDS) for the deuterated form, this document extrapolates data from the well-characterized parent compound, Phenindione. This approach is based on the scientific principle that deuterium labeling is unlikely to significantly alter the compound's primary toxicological and hazardous properties. However, it is imperative to treat **Phenindione D5** with the same, if not greater, level of caution as Phenindione.

Quantitative Safety and Property Data

The following tables summarize the key quantitative data for Phenindione. This information is critical for risk assessment and experimental planning.



Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₅ D ₅ O ₂	GlpBio[1]
Molecular Weight	227.27 g/mol	GlpBio[1]
CAS Number	70711-53-4	GlpBio[1]
Appearance	Solid	[2]
Melting Point	150 °C	PubChem[3]
Solubility	Soluble in DMSO (44 mg/mL)	Selleck Chemicals
LogP	2.9	PubChem

Table 2: Toxicological Data (for Phenindione)

Endpoint	Value	Species	Source
LD50 (Oral)	175 mg/kg	Mouse	PubChem
LD50 (Oral)	163 mg/kg	Rat	PubChem

Table 3: Hazard Identification and Classification (for Phenindione)

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)		Danger	H301: Toxic if swallowed
Skin Sensitization (Category 1)		Warning	H317: May cause an allergic skin reaction

Handling Precautions and Personal Protective Equipment (PPE)

Due to its toxicity and potential for skin sensitization, strict adherence to safety protocols is mandatory when handling **Phenindione D5**.

Engineering Controls:

- Work with **Phenindione D5** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile) at all times. Inspect gloves for any signs of degradation or puncture before use.
- Skin and Body Protection: A lab coat or chemical-resistant apron must be worn. Ensure that skin is not exposed.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Hygiene Practices:

- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where **Phenindione D5** is handled.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

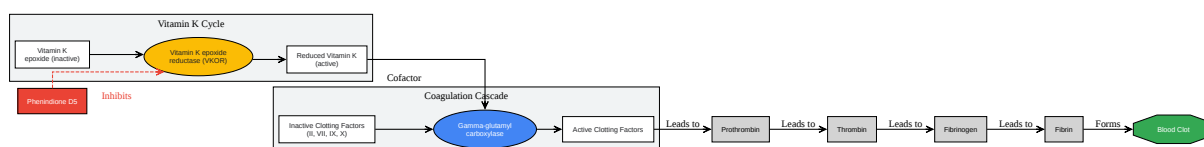
Spill and Waste Disposal:

- In case of a spill, evacuate the area and prevent the spread of the material.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

- Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Mechanism of Action: Vitamin K Antagonism

Phenindione and its deuterated analogue, **Phenindione D5**, function as anticoagulants by antagonizing the action of Vitamin K. Specifically, they inhibit the enzyme Vitamin K epoxide reductase (VKOR). This enzyme is crucial for the recycling of Vitamin K, a necessary cofactor for the gamma-carboxylation of several clotting factors.

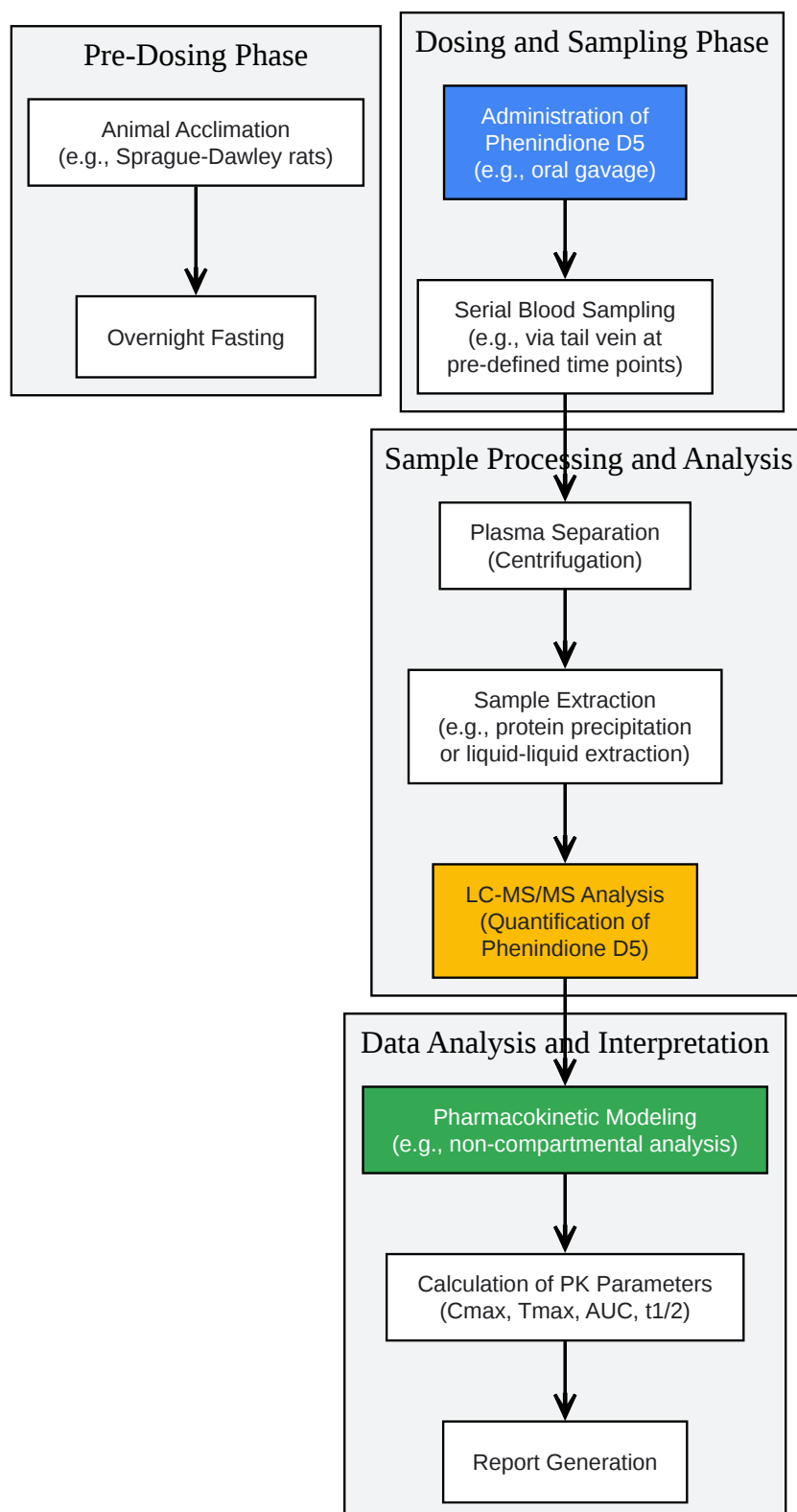


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Caption: Mechanism of action of **Phenindione D5** as a Vitamin K antagonist.

Experimental Protocols: A General Workflow for Pharmacokinetic Studies

While specific experimental protocols for **Phenindione D5** are not readily available in the public domain, a general workflow for a pharmacokinetic (PK) study in a preclinical model (e.g., rats) can be outlined. The use of a deuterated compound like **Phenindione D5** is particularly advantageous in PK studies, as it can be distinguished from its endogenous or co-administered non-deuterated counterpart by mass spectrometry. This allows for more precise quantification and tracing of the drug's absorption, distribution, metabolism, and excretion (ADME).



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Caption: General experimental workflow for a pharmacokinetic study of **Phenindione D5**.

Disclaimer: This document is intended for informational purposes only and does not constitute a formal Safety Data Sheet (SDS). It is crucial for all personnel to consult the official SDS for Phenindione and to conduct a thorough risk assessment before handling **Phenindione D5**. All laboratory work should be performed by trained individuals in a controlled environment.

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